

Strategies to mitigate Flufenoximacil spray drift to non-target areas

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Compound of Interest

Compound Name: *Flufenoximacil*

Cat. No.: *B13867611*

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Technical Support Center: Mitigating Flufenoximacil Spray Drift

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to minimize the off-target drift of **Flufenoximacil** spray. The following strategies are based on established principles for herbicide application and are intended to serve as best practices.

Troubleshooting Guide

This guide addresses common issues encountered during the application of **Flufenoximacil** that may lead to spray drift.

Issue	Potential Cause	Recommended Solution
Visible spray cloud moving off-target	High wind speed.	Cease application immediately. Monitor wind speed and direction continuously. Only resume when wind speed is consistently between 3 and 10 mph and blowing away from sensitive areas. [1] [2] [3] [4] [5]
Nozzle producing fine droplets.	Switch to low-drift nozzles (e.g., air induction or pre-orifice nozzles) that produce coarser droplets. [1] [6] [7] [8]	
High spray pressure.	Reduce spray pressure. Do not exceed 40-45 psi with standard tips. [9]	
High boom height.	Lower the spray boom to the minimum height required for uniform coverage, typically 15-18 inches above the target for 110-degree nozzles at 20-inch spacing. [1] [2]	
Damage to adjacent sensitive, non-target plants	Temperature inversion.	Avoid spraying during early morning or evening when temperature inversions are more likely. [1] [4] [10] The presence of fog or dew can indicate an inversion. [10]
Vapor drift.	Avoid applying Flufenoximacil during hot and dry conditions, especially when temperatures exceed 80-85°F, to minimize volatilization. [1] [3] [5]	

Poor coverage on target plants despite using coarse droplets

Droplet bounce or runoff.

Consider using a deposition and retention aid adjuvant to improve droplet adherence to the target leaf surface.[\[11\]](#)[\[12\]](#)

Inadequate spray volume.

Increase the spray volume (gallons per acre) to ensure thorough coverage, especially in dense canopies.[\[9\]](#)[\[10\]](#)

Frequently Asked Questions (FAQs)

Application Conditions

Q1: What are the ideal wind conditions for applying **Flufenoximacil**?

A1: The ideal wind speed for spraying is between 3 and 10 miles per hour.[\[1\]](#)[\[4\]](#)[\[5\]](#) Spraying in winds below 3 mph is not recommended due to the potential for unpredictable changes in direction and the presence of temperature inversions.[\[1\]](#)[\[3\]](#)[\[4\]](#) Applications should be halted if wind speeds exceed 10 mph.[\[1\]](#)[\[2\]](#)[\[4\]](#) Always monitor wind speed and direction before and during application.[\[1\]](#)

Q2: What is a temperature inversion and why is it dangerous for spray applications?

A2: A temperature inversion is an atmospheric condition where a layer of cool air is trapped near the ground by a layer of warmer air above it.[\[1\]](#)[\[4\]](#) This prevents vertical air mixing, causing fine spray droplets to become suspended in the cool air layer and move horizontally over long distances with even a light breeze.[\[4\]](#)[\[10\]](#) Applying pesticides during an inversion can lead to significant off-target damage.[\[1\]](#)

Q3: How does temperature and humidity affect spray drift?

A3: High temperatures and low humidity can increase the rate of water evaporation from spray droplets, making them smaller and more susceptible to drift.[\[3\]](#)[\[13\]](#) Some herbicide formulations can also become more volatile at higher temperatures, leading to vapor drift.[\[1\]](#)[\[5\]](#) It is advisable to avoid spraying when temperatures are above 80-85°F.[\[3\]](#)[\[5\]](#)

Equipment and Setup

Q4: How can I select the right nozzle to reduce drift?

A4: Nozzle selection is critical for controlling droplet size, a major factor in spray drift.[1] To minimize drift, use nozzles designed to produce coarser droplets, such as air induction (AI) or pre-orifice nozzles.[1][6][7][8] These can reduce the number of drift-prone fine droplets (less than 150-200 microns) by 50-80% or more compared to standard flat-fan nozzles.[2][6][7]

Q5: What is the optimal boom height for spraying?

A5: The spray boom should be set as low as possible to the target while still achieving uniform coverage.[1][5][13] A higher boom increases the distance droplets have to travel, making them more susceptible to wind. Doubling the boom height from 18 to 36 inches can increase drift by 350% at 90 feet downwind.[2] For 110-degree nozzles with 20-inch spacing, a boom height of 15 to 18 inches above the target is recommended.[1]

Q6: Does spray pressure affect drift?

A6: Yes, higher spray pressures generally produce a larger proportion of fine, drift-prone droplets.[9][14] It is recommended to operate nozzles within their optimal pressure range and avoid exceeding 40-45 psi for standard flat-fan nozzles.[9]

Adjuvants and Formulations

Q7: What are drift reduction adjuvants (DRAs) and how do they work?

A7: Drift reduction adjuvants are products added to the spray tank to minimize off-target movement.[12][15][16] They work by increasing the viscosity of the spray solution, which helps to create larger, more uniform droplets and reduce the number of fine particles.[12][15] There are two main types: oil emulsion DRAs and solution (polymer-based) DRAs.[15]

Q8: When should I consider using a DRA?

A8: A DRA should be considered when there are sensitive areas downwind, or when environmental conditions are marginal for spraying. Some pesticide labels may require the use of a DRA.[1] Including a DRA can also help in reducing the required buffer zone distance.[15]

Always check for compatibility with your chosen nozzle type, as some DRAs may not be optimized for all nozzles.[\[1\]](#)[\[15\]](#)

Data Summary Tables

Table 1: Wind Speed and Spray Drift Potential

Wind Speed (mph)	Drift Potential	Recommendation
0 - 3	High	Do Not Spray. Potential for temperature inversion and unpredictable drift. [1] [3] [4] [5]
3 - 7	Low	Ideal for Spraying. [1]
7 - 10	Moderate	Use Caution. Employ other drift reduction strategies.
> 10	Very High	Do Not Spray. [1] [2] [4]

Table 2: Nozzle Type and Drift Reduction

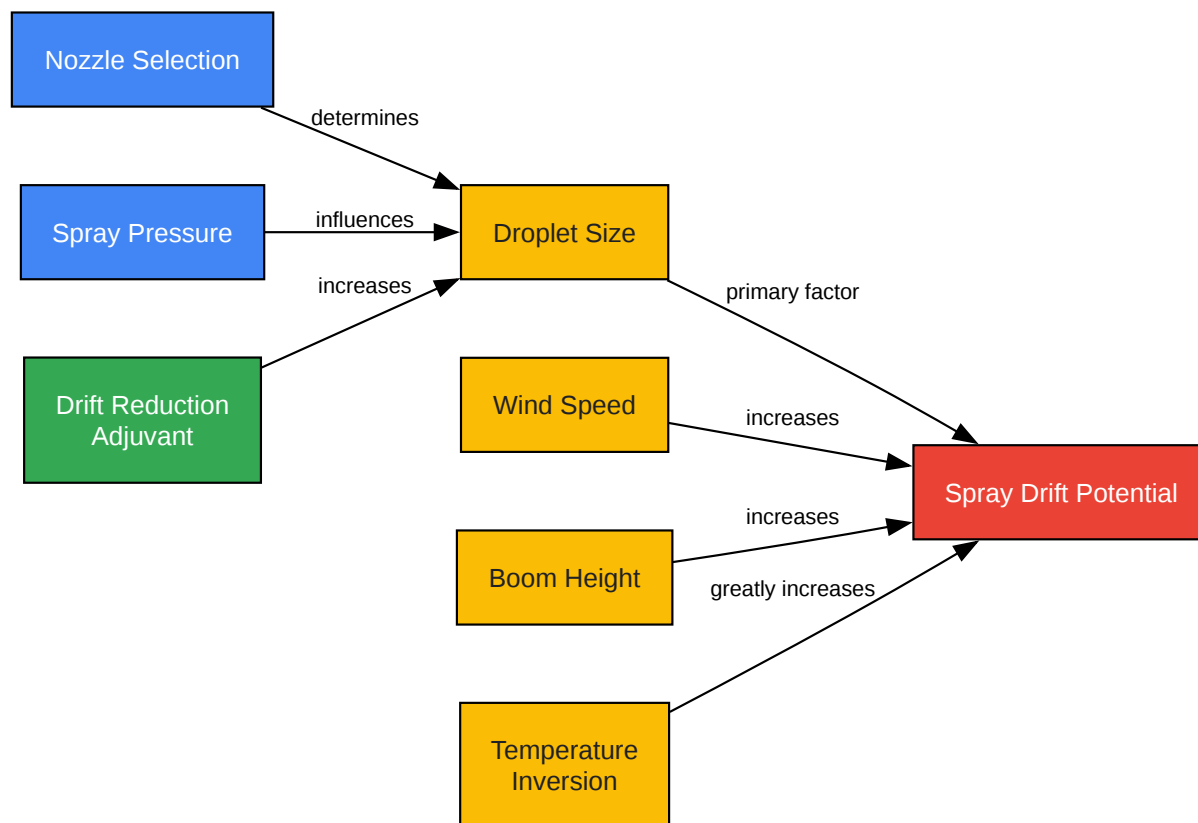
Nozzle Type	Droplet Size	Drift Reduction Potential
Standard Flat-Fan	Fine to Medium	Low
Pre-Orifice Flat-Fan	Medium to Coarse	50% or more reduction in fine droplets compared to standard flat-fan. [6] [7]
Air Induction (AI) / Venturi	Coarse to Very Coarse	80% or more reduction in fine droplets compared to standard flat-fan. [6]
Turbo TeeJet	Medium to Coarse	Can reduce drift by 50% compared to extended range nozzles. [8]

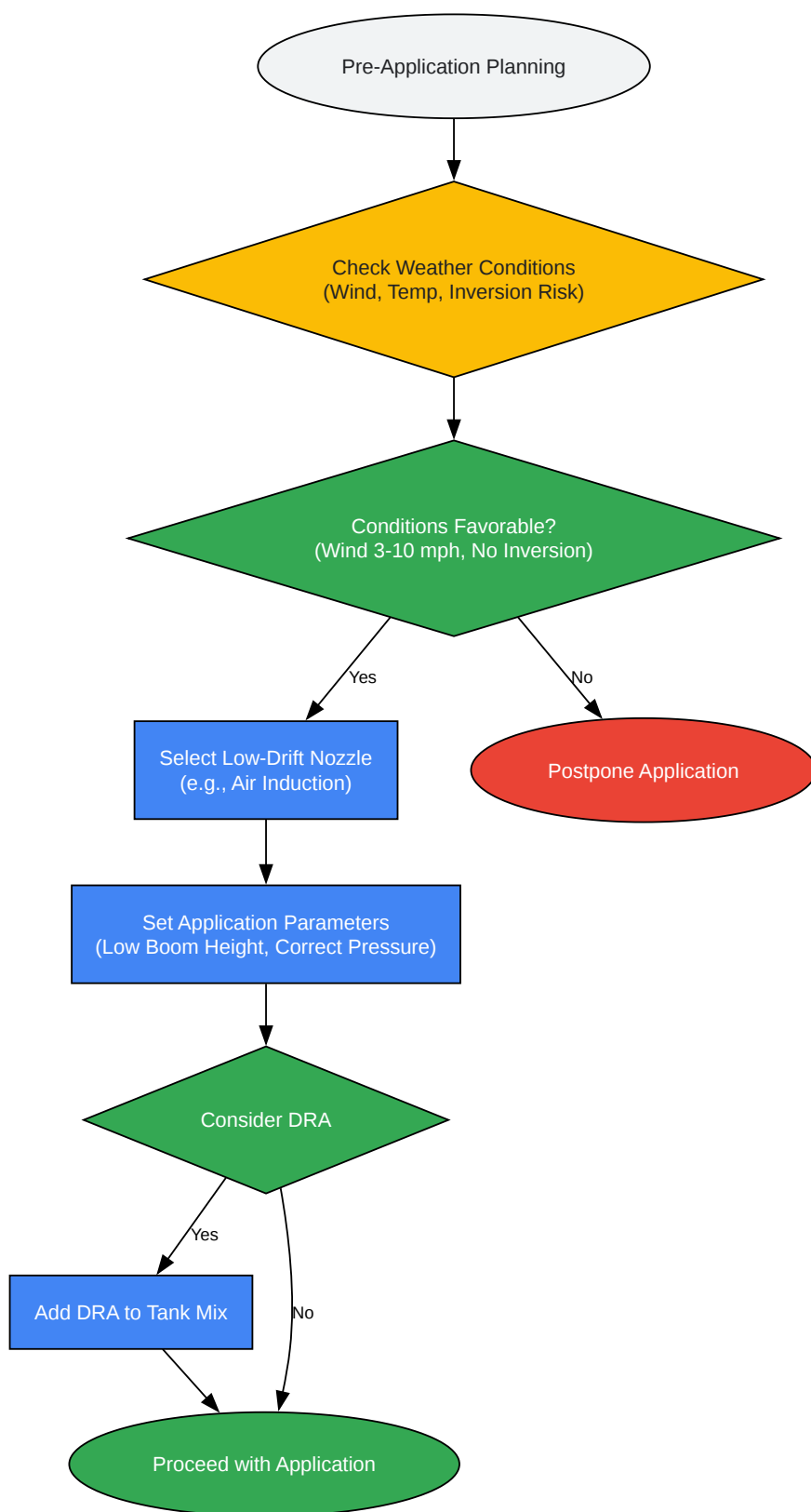
Experimental Protocols

Protocol 1: Evaluating the Efficacy of a Drift Reduction Adjuvant

- Objective: To determine the effectiveness of a specific DRA in reducing the number of fine spray droplets produced by a given nozzle.
- Materials:
 - Spray chamber or wind tunnel.
 - Laser diffraction instrument for droplet size analysis.
 - Spray nozzle to be tested.
 - **Flufenoximacil** solution (or a suitable surrogate) with and without the DRA at the manufacturer's recommended concentration.
 - Pressurized spray system.
- Methodology:
 1. Set up the spray nozzle in the spray chamber at a fixed height and pressure.
 2. Position the laser diffraction instrument to analyze the spray plume.
 3. Prepare two spray solutions: a control (**Flufenoximacil** solution) and a treatment (**Flufenoximacil** solution + DRA).
 4. Spray the control solution and measure the droplet size spectrum, paying particular attention to the volume percentage of droplets below 150 microns ($V<150$).
 5. Thoroughly clean the spray system.[\[17\]](#)
 6. Spray the treatment solution under the identical pressure and environmental conditions.
 7. Measure the droplet size spectrum for the treatment solution.
 8. Compare the $V<150$ values between the control and treatment to quantify the reduction in driftable fines.

Visualizations





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